

An In-depth Technical Guide to 3,3'-Dichlorobenzoin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *3,3'-Dichlorobenzoin*

Cat. No.: B1640249

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IUPAC Name: 2-hydroxy-1,2-bis(3-chlorophenyl)ethanone

This guide provides a comprehensive overview of **3,3'-Dichlorobenzoin**, including its chemical structure, nomenclature, and detailed synthetic protocols. It is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Chemical Structure and Properties

3,3'-Dichlorobenzoin is a symmetrical α -hydroxy ketone derivative with chlorine atoms substituted at the meta-positions of both phenyl rings. The presence of these halogen atoms is anticipated to influence its chemical reactivity and biological activity.

Quantitative Data Summary

While specific experimental data for **3,3'-Dichlorobenzoin** is not readily available in the literature, the following table presents predicted physical and spectral properties based on data from analogous structures. These values should be considered estimates.

Property	Predicted Value
Molecular Formula	C ₁₄ H ₁₀ Cl ₂ O ₂
Molecular Weight	281.14 g/mol
Melting Point	Data not available
Boiling Point	Data not available
Solubility	Soluble in organic solvents like ethanol, acetone; Insoluble in water
Predicted ¹ H NMR	
δ ~5.0-6.0 ppm	1H, singlet (hydroxyl proton)
δ ~6.0-6.5 ppm	1H, singlet (methine proton)
δ ~7.0-8.0 ppm	8H, multiplet (aromatic protons)
Predicted ¹³ C NMR	
δ ~75-85 ppm	C-OH
δ ~125-140 ppm	Aromatic carbons
δ ~190-200 ppm	C=O
Predicted IR (cm ⁻¹)	
~3400-3500 cm ⁻¹	O-H stretch
~1670-1690 cm ⁻¹	C=O stretch
~1550-1600 cm ⁻¹	C=C aromatic stretch
~700-800 cm ⁻¹	C-Cl stretch

Experimental Protocols

The primary synthetic route to **3,3'-Dichlorobenzoin** is the benzoin condensation of 3-chlorobenzaldehyde. This reaction can be catalyzed by either cyanide ions or a thiamine-based N-heterocyclic carbene (NHC).

1. Thiamine-Catalyzed Benzoin Condensation of 3-Chlorobenzaldehyde

This method offers a greener alternative to the traditional cyanide-catalyzed reaction.

- Materials:

- 3-chlorobenzaldehyde
- Thiamine hydrochloride (Vitamin B₁)
- Sodium hydroxide (NaOH)
- Ethanol (95%)
- Water

- Procedure:

- In a round-bottom flask, dissolve thiamine hydrochloride in water.
- Add 95% ethanol to the solution and cool the mixture in an ice bath.
- Slowly add a cooled solution of sodium hydroxide to the thiamine solution while keeping the temperature below 20°C. The solution should turn yellow, indicating the formation of the active thiamine ylide catalyst.
- Add 3-chlorobenzaldehyde to the reaction mixture.
- Heat the mixture to reflux at approximately 60-65°C for 90 minutes.
- Cool the reaction mixture to room temperature, and then in an ice bath to induce crystallization of the product.
- Collect the crude **3,3'-Dichlorobenzoin** crystals by vacuum filtration.
- Wash the crystals with a cold 50:50 ethanol-water mixture to remove any unreacted aldehyde.

- Recrystallize the crude product from hot 95% ethanol to obtain purified **3,3'-Dichlorobenzoin**.

2. Cyanide-Catalyzed Benzoin Condensation of 3-Chlorobenzaldehyde

This is the classic method for benzoin condensation, known for its efficiency.

- Materials:

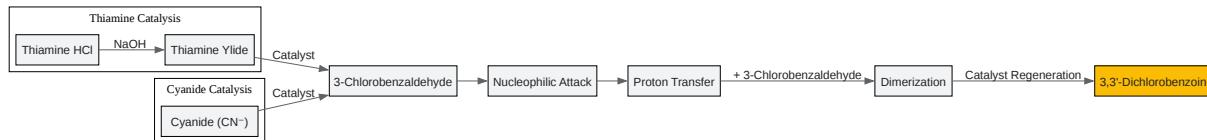
- 3-chlorobenzaldehyde (purified)
- Sodium cyanide (NaCN) or Potassium cyanide (KCN)
- Ethanol (95%)
- Water

- Procedure:

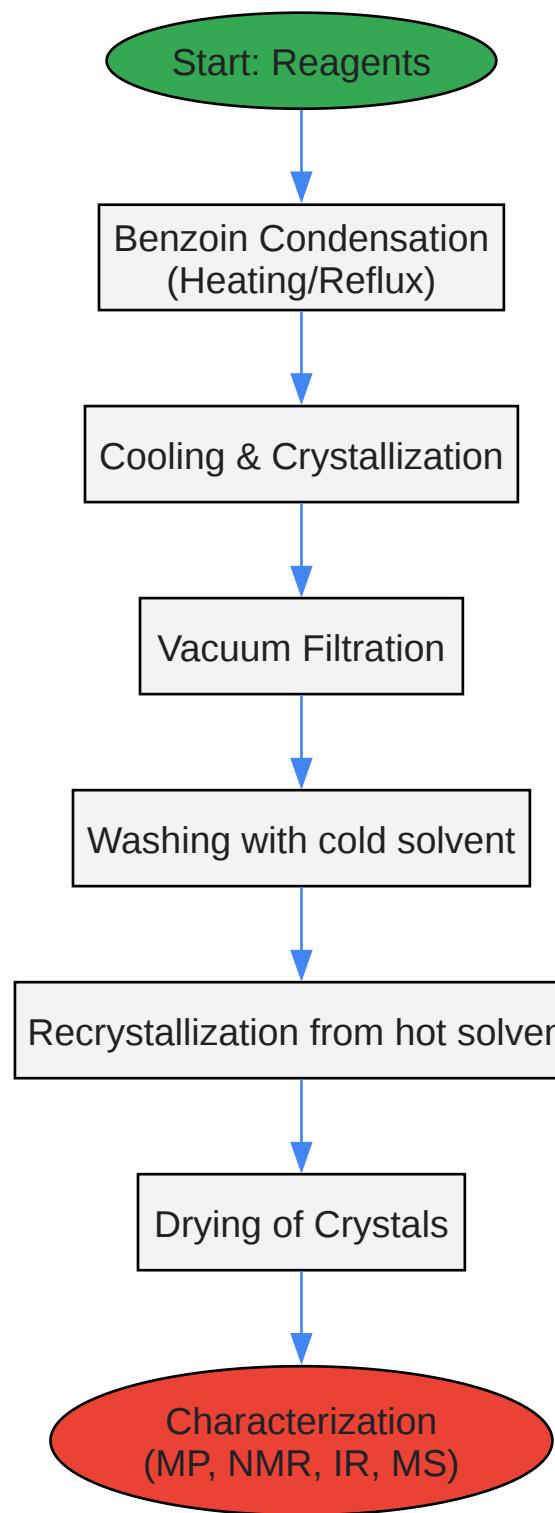
- In a round-bottom flask fitted with a reflux condenser, place 95% ethanol, water, and purified 3-chlorobenzaldehyde.
- Add a catalytic amount of sodium or potassium cyanide.
- Heat the mixture to reflux for 30-60 minutes. The product will begin to crystallize from the hot solution.
- After the reflux period, cool the reaction mixture in an ice bath to complete crystallization.
- Collect the crystals by vacuum filtration and wash with cold water.
- The crude product can be purified by recrystallization from ethanol.

Reaction Mechanisms and Workflows

The following diagrams illustrate the key chemical pathways and a general experimental workflow for the synthesis of **3,3'-Dichlorobenzoin**.

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Benzoin condensation catalytic pathways.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com